

# Commercial Suppliers and Technical Data for 2-(Trifluoromethoxy)phenylacetic Acid

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## Compound of Interest

Compound Name: 2-(Trifluoromethoxy)phenylacetic acid

Cat. No.: B1351068

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For researchers, scientists, and drug development professionals seeking to source **2-(Trifluoromethoxy)phenylacetic acid** (CAS Number: 220239-67-8), this guide provides a summary of known commercial suppliers and available technical data. This compound is a specialized chemical, and detailed public information regarding its use in experimental protocols and established signaling pathways is limited.

## Commercial Availability

Several chemical suppliers list **2-(Trifluoromethoxy)phenylacetic acid** in their catalogs. These companies are primary sources for procurement of this compound for research and development purposes.

Identified Commercial Suppliers:

- Matrix Scientific[1]
- Santa Cruz Biotechnology, Inc.[2]
- R&D Chemicals[3]
- Angene International Limited[4]
- LookChem[5]

## Physicochemical and Safety Data

The technical data for **2-(Trifluoromethoxy)phenylacetic acid** is not extensively detailed in publicly accessible documents. However, key identifiers and some physical properties have been reported by suppliers.

### Quantitative Data Summary

Property	Value	Source
CAS Number	220239-67-8	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Formula	C9H7F3O3	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	220.15 g/mol	<a href="#">[1]</a>
Melting Point	54-56°C	<a href="#">[1]</a>

### Hazard Identification and Safety Precautions

A safety data sheet (SDS) for **2-(Trifluoromethoxy)phenylacetic acid** indicates the following hazard statements:

- H315: Causes skin irritation.[\[5\]](#)
- H319: Causes serious eye irritation.[\[5\]](#)
- H335: May cause respiratory irritation.[\[5\]](#)

Standard laboratory safety protocols, including the use of personal protective equipment such as gloves and safety glasses, are recommended when handling this compound.

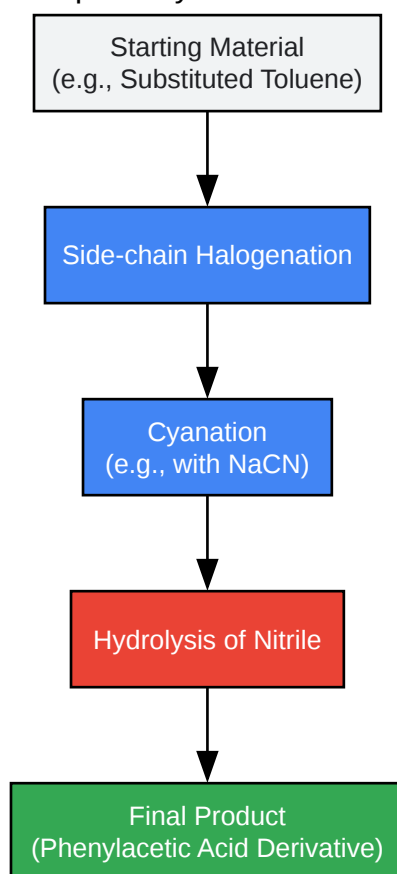
## Experimental Protocols and Biological Activity

A comprehensive search of scientific literature and supplier documentation did not yield detailed, validated experimental protocols specifically for the synthesis or application of **2-(Trifluoromethoxy)phenylacetic acid**. While general procedures for the synthesis of related phenylacetic acid derivatives exist, these are not specific to the trifluoromethoxy-substituted compound and would require significant adaptation and validation.

## Logical Workflow for General Phenylacetic Acid Synthesis

Below is a generalized workflow illustrating the conceptual steps that might be involved in the synthesis of a phenylacetic acid derivative, based on common organic chemistry principles. This is a hypothetical workflow and not a validated protocol for the specific compound of interest.

### Conceptual Synthesis Workflow



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## References

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